

Application Note: Comprehensive Analytical Characterization of 1-(4-Methoxyphenyl)-2-phenylethanone

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Compound of Interest

Compound Name: 1-(4-Methoxyphenyl)-2-phenylethanone

Cat. No.: B030599

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Abstract

This application note provides a detailed guide for the comprehensive analytical characterization of **1-(4-Methoxyphenyl)-2-phenylethanone**, a key intermediate in the synthesis of various biologically active molecules. This document outlines robust protocols for the identification, quantification, and purity assessment of this compound using a suite of modern analytical techniques, including High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Fourier-Transform Infrared (FTIR) Spectroscopy. The methodologies presented herein are designed to meet the rigorous standards of quality control and regulatory compliance in research and pharmaceutical development, grounded in the principles of scientific integrity and supported by authoritative references.

Introduction

1-(4-Methoxyphenyl)-2-phenylethanone, also known as 4-methoxydeoxybenzoin, is a deoxybenzoin derivative with a chemical structure that makes it a valuable building block in organic synthesis. Its scaffold is present in a variety of compounds with potential therapeutic applications, including anti-inflammatory, antimicrobial, and anticancer agents. Accurate and reliable analytical characterization is paramount to ensure the quality, purity, and consistency of

this intermediate, which directly impacts the safety and efficacy of the final active pharmaceutical ingredients (APIs).

This guide is intended for researchers, scientists, and drug development professionals, providing not just procedural steps, but also the scientific rationale behind the selection of specific analytical techniques and experimental parameters. All protocols are designed to be self-validating, aligning with the principles outlined in the International Council for Harmonisation (ICH) Q2(R1) guidelines.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **1-(4-Methoxyphenyl)-2-phenylethanone** is fundamental for the development of appropriate analytical methods and for its handling and storage.

Property	Value	Source
IUPAC Name	1-(4-methoxyphenyl)-2-phenylethanone	PubChem
Synonyms	4'-Methoxy-2-phenylacetophenone, 4-methoxydeoxybenzoin	PubChem
CAS Number	1023-17-2	TCI Chemicals
Molecular Formula	C ₁₅ H ₁₄ O ₂	PubChem
Molecular Weight	226.27 g/mol	PubChem
Appearance	White to light yellow crystalline powder	TCI Chemicals
Melting Point	75.0 to 77.0 °C	TCI Chemicals
Solubility	Soluble in organic solvents like ethanol and acetone; slightly soluble in water.	N/A

Chromatographic Analysis for Purity and Quantification

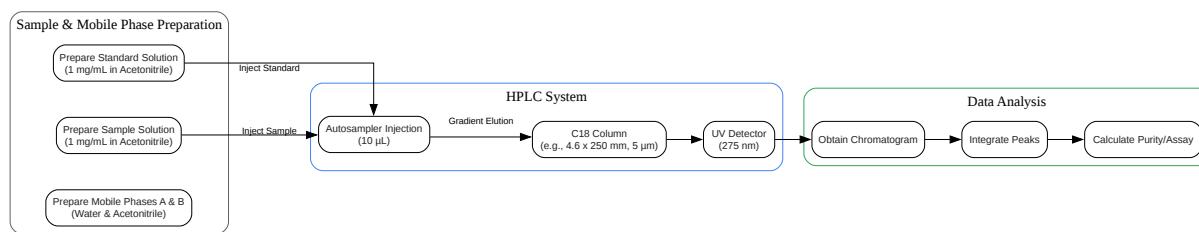
Chromatographic techniques are essential for separating **1-(4-Methoxyphenyl)-2-phenylethanone** from potential impurities, starting materials, and by-products, and for its accurate quantification.

High-Performance Liquid Chromatography (HPLC)

HPLC is the cornerstone for purity determination and assay of non-volatile and thermally labile compounds. A reverse-phase HPLC method provides excellent resolution and reproducibility for deoxybenzoin derivatives.

The choice of a C18 column is based on its hydrophobicity, which allows for good retention and separation of the moderately polar **1-(4-Methoxyphenyl)-2-phenylethanone**. The mobile phase, a mixture of acetonitrile and water, is selected for its UV transparency and miscibility. A gradient elution is employed to ensure the efficient elution of both the main compound and any potential impurities with differing polarities. The detection wavelength is set at the UV maximum of the analyte to ensure maximum sensitivity.

Diagram: HPLC Analysis Workflow



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Caption: Workflow for the HPLC analysis of **1-(4-Methoxyphenyl)-2-phenylethanone**.

Instrumentation:

- HPLC system with gradient pump, autosampler, column oven, and UV detector.

Chromatographic Conditions:

- Column: C18, 4.6 x 250 mm, 5 µm particle size
- **Mobile Phase A
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